

Solubility of Potassium Hydrogen Tartrate in Ethanol-Water Mixtures: A Technical Guide

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Compound of Interest

Compound Name: Potassium hydrogen tartrate

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This in-depth technical guide provides a comprehensive overview of the solubility of **potassium hydrogen tartrate** (KHT), a compound of significant interest in the pharmaceutical and food industries, within ethanol-water mixtures. This document offers quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Introduction

Potassium hydrogen tartrate ($\text{KHC}_4\text{H}_4\text{O}_6$), also known as potassium bitartrate or cream of tartar, is a sparingly soluble salt.^[1] Its solubility is a critical parameter in various applications, including drug formulation, where it can be used as an excipient, and in the wine industry, where its precipitation is a key factor in wine stability.^{[2][3]} The solubility of KHT is significantly influenced by the composition of the solvent system, particularly in ethanol-water mixtures, which are common in both pharmaceutical preparations and alcoholic beverages. Understanding the solubility profile of KHT in these mixtures is essential for process optimization, quality control, and ensuring product stability. This guide synthesizes available data and methodologies to provide a practical resource for professionals working with this compound.

Quantitative Solubility Data

The solubility of **potassium hydrogen tartrate** decreases with increasing ethanol concentration and decreasing temperature. The following table summarizes the solubility of KHT in various ethanol-water mixtures at different temperatures, based on data from Berg and Keefer (1958).

Temperature (°C)	Ethanol Concentration (% v/v)	Solubility (g/L)
0	0	2.25
10	1.26	
12	1.11	
14	0.98	
20	0.68	
5	0	2.66
10	1.58	
12	1.40	
14	1.24	
20	0.86	
10	0	3.42
10	2.02	
12	1.79	
14	1.58	
20	1.10	
15	0	4.31
10	2.55	
12	2.26	
14	2.00	
20	1.39	
20	0	5.39
10	3.19	
12	2.82	

14	2.50	
20	1.74	
25	0	6.65
10	3.94	
12	3.48	
14	3.08	
20	2.14	
30	0	8.14
10	4.82	
12	4.26	
14	3.77	
20	2.62	

Data sourced from Berg and Keefer (1958) as cited in a report by the Australian Wine Research Institute.

Experimental Protocols for Solubility Determination

The solubility of **potassium hydrogen tartrate** can be determined using several methods. The most common are the isothermal shake-flask method followed by titration, and the polythermal method.

Isothermal Shake-Flask Method

This method involves creating a saturated solution of KHT at a constant temperature and then determining the concentration of the dissolved salt.

Materials:

- **Potassium hydrogen tartrate** (KHT), analytical grade

- Ethanol, absolute
- Deionized water
- Standardized sodium hydroxide (NaOH) solution (approx. 0.05 M)
- Phenolphthalein indicator
- Thermostatic water bath or incubator
- Erlenmeyer flasks with stoppers
- Magnetic stirrer and stir bars
- Filtration apparatus (funnel, filter paper)
- Volumetric flasks, pipettes, and burette

Procedure:

- Preparation of Ethanol-Water Mixtures: Prepare a series of ethanol-water mixtures with the desired volume/volume percentages (e.g., 10%, 20%, 30% ethanol).
- Preparation of Saturated Solution:
 - Add an excess amount of KHT to an Erlenmeyer flask containing a known volume of the ethanol-water mixture. The presence of undissolved solid is necessary to ensure saturation.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatic water bath set to the desired temperature and stir the suspension vigorously using a magnetic stirrer for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Filtration:
 - Once equilibrium is achieved, stop the stirring and allow the undissolved solid to settle.

- Carefully filter the supernatant through a dry filter paper to separate the saturated solution from the excess solid KHT. It is crucial to perform the filtration at the same temperature as the equilibration to avoid changes in solubility.
- Titration:
 - Accurately pipette a known volume of the clear, saturated filtrate into a clean Erlenmeyer flask.
 - Add a few drops of phenolphthalein indicator.
 - Titrate the solution with a standardized NaOH solution until a faint, persistent pink color is observed.
 - Record the volume of NaOH used.
- Calculation of Solubility:
 - The concentration of the hydrogen tartrate ion (HT^-) in the saturated solution can be calculated from the titration data using the stoichiometry of the reaction: $\text{HT}^-(\text{aq}) + \text{OH}^-(\text{aq}) \rightarrow \text{T}^{2-}(\text{aq}) + \text{H}_2\text{O}(\text{l})$
 - The molar solubility of KHT is equal to the concentration of the hydrogen tartrate ion.
 - Convert the molar solubility to grams per liter (g/L) to express the solubility in the desired units.

Polythermal Method

The polythermal method involves determining the temperature at which a solution of known composition becomes saturated. This method is particularly useful for generating solubility data over a range of temperatures.

Principle: A suspension of the solute in the solvent with a known composition is heated at a controlled rate until all the solid dissolves. The temperature at which the last crystal disappears is considered the saturation temperature for that specific concentration.

General Procedure:

- **Sample Preparation:** Prepare a series of samples with known concentrations of KHT in the desired ethanol-water mixture in sealed containers.
- **Heating and Observation:**
 - Heat the samples at a slow, controlled rate while stirring.
 - Visually or instrumentally (e.g., using a turbidity sensor) monitor the disappearance of the solid phase.
- **Determination of Saturation Temperature:** The temperature at which the solution becomes clear (i.e., the last crystal dissolves) is recorded as the solubility temperature for that concentration.
- **Data Analysis:** By repeating this process for different concentrations, a solubility curve as a function of temperature can be constructed.

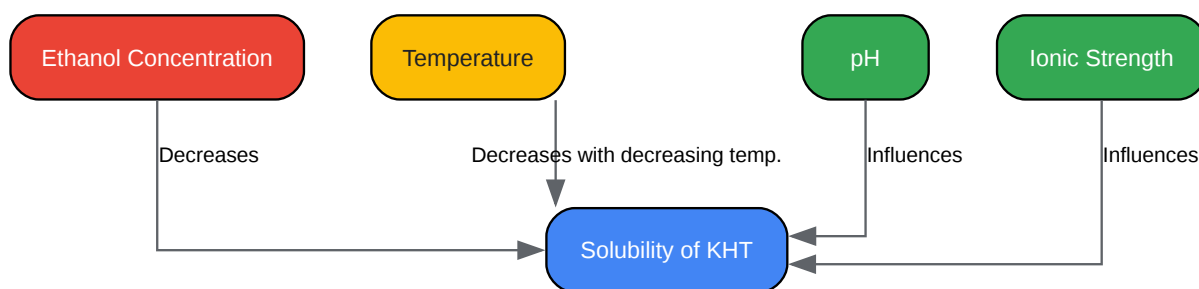
Experimental Workflow and Logical Relationships

The following diagrams illustrate the key experimental workflows.



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Caption: Isothermal solubility determination workflow.



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Caption: Factors influencing KHT solubility.

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